

Technical Monograph: 7-Chlorothiazolo[5,4-d]pyrimidin-2-amine[1][2]

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Compound of Interest

Compound Name: 7-Chlorothiazolo[5,4-d]pyrimidin-2-amine

CAS No.: 1578216-09-7

Cat. No.: B2780610

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Executive Summary

7-Chlorothiazolo[5,4-d]pyrimidin-2-amine (CAS: 1578216-09-7) represents a high-value heterocyclic scaffold in modern medicinal chemistry.^[1] Structurally classified as a purine bioisostere, this fused bicyclic system replaces the imidazole ring of purine with a thiazole moiety, altering electronic distribution and lipophilicity while retaining critical hydrogen-bonding capabilities.

Its utility stems from its orthogonal reactivity profile:

- C7-Position: A highly electrophilic site prone to Nucleophilic Aromatic Substitution (S_NAr), enabling rapid library generation.
- C2-Position: An exocyclic amine offering a nucleophilic handle for acylation, alkylation, or Sandmeyer-type transformations.

This scaffold is extensively utilized in the development of Adenosine Receptor Antagonists (A2A/A1), Kinase Inhibitors (EGFR, PI3K), and TRPV1 Antagonists.

Chemical Profile & Physicochemical Properties[3][4][5][6]

Property	Data
Chemical Name	7-Chlorothiazolo[5,4-d]pyrimidin-2-amine
CAS Number	1578216-09-7
Molecular Formula	
Molecular Weight	186.62 g/mol
Exact Mass	185.9767
Core Scaffold	Thiazolo[5,4-d]pyrimidine
Key Substituents	C7-Chloro (Electrophile), C2-Amino (Nucleophile)
Physical State	Solid (Pale yellow to off-white)
Solubility	Soluble in DMSO, DMF; sparingly soluble in DCM, MeOH
pKa (Calc)	~2.5 (Pyrimidine N), ~10.5 (Amine)

Structural Analysis

The thiazolo[5,4-d]pyrimidine core is an electron-deficient system. The fusion of the electron-withdrawing pyrimidine ring makes the C7-chlorine exceptionally reactive toward nucleophiles. The sulfur atom in the thiazole ring imparts different steric and electronic properties compared to the N9 of purines, often improving metabolic stability and membrane permeability.

Synthetic Pathways

The most robust and scalable synthesis of the 2-amino-7-chlorothiazolo[5,4-d]pyrimidine core relies on the "Liu Protocol" (J. Org. Chem. 2005), which utilizes a commercially available

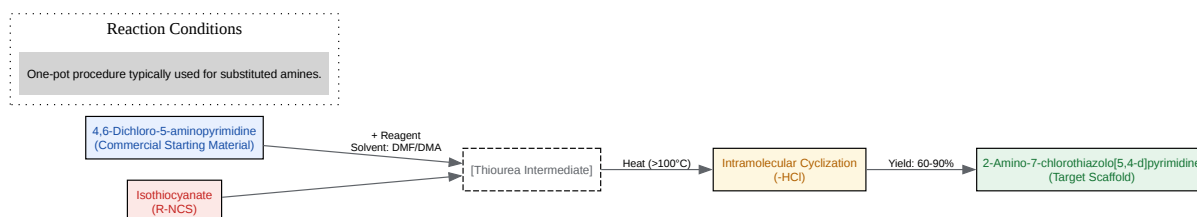
pyrimidine precursor.[2][3][4]

Core Synthesis Logic

The synthesis proceeds via the reaction of 4,6-dichloro-5-aminopyrimidine with isothiocyanates.[2][3][4] This cascade sequence involves:

- Formation of a thiourea intermediate at the C5-amino position.[5]
- Intramolecular cyclization displacing the C4-chlorine (or C6) to form the thiazole ring.

Pathway Visualization



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Caption: One-pot cascade synthesis of the thiazolopyrimidine core from 4,6-dichloro-5-aminopyrimidine.

Reactivity Guide & Derivatization

For the application scientist, this scaffold acts as a "hub" for divergent synthesis.

A. C7-Displacement ()

The C7-chloride is the primary point of diversification. It is readily displaced by:

- Primary/Secondary Amines: Mild heat (60-80°C) in EtOH or DMF with a base (DIPEA/TEA).

- Alkoxides: NaH/ROH conditions.
- Thiols: Standard basic conditions.

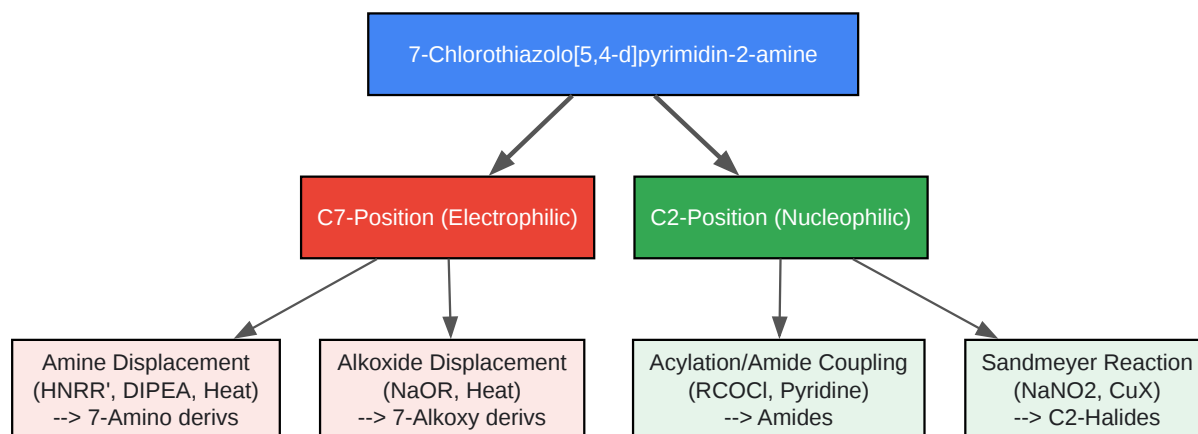
Critical Note: The reactivity at C7 is significantly higher than typical chloropyrimidines due to the fused thiazole ring, often allowing reactions to proceed without transition metal catalysis.

B. C2-Amino Modification

The exocyclic amine is less nucleophilic than an aniline but can still undergo:

- Acylation: Reaction with acid chlorides/anhydrides (requires pyridine/DMAP).
- Sandmeyer Reaction: Conversion to C2-Halo or C2-Cyano derivatives via diazonium salts.
- Urea Formation: Reaction with isocyanates.

Reactivity Flowchart



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Caption: Divergent reactivity profile showing C7 electrophilic displacement and C2 nucleophilic modification.

Experimental Protocols

Protocol A: Synthesis of 2-(Substituted)-amino-7-chlorothiazolo[5,4-d]pyrimidine

Based on the methodology of Liu et al. (J. Org. Chem. 2005).[\[3\]](#)[\[4\]](#)[\[6\]](#)

Objective: Synthesis of the core scaffold from 4,6-dichloro-5-aminopyrimidine.

Materials:

- 4,6-Dichloro-5-aminopyrimidine (1.0 eq)
- Isothiocyanate (R-NCS) (1.1 eq)
- Solvent: DMF or NMP (anhydrous)
- Base: NaH (if required for specific R groups) or thermal activation.

Procedure:

- Dissolution: Dissolve 4,6-dichloro-5-aminopyrimidine (10 mmol) in anhydrous DMF (20 mL) in a round-bottom flask under nitrogen.
- Addition: Add the isothiocyanate (11 mmol) dropwise.
- Cyclization: Heat the reaction mixture to 100–120 °C for 4–12 hours. Monitor by TLC/LC-MS for the disappearance of the pyrimidine starting material.
 - Checkpoint: The intermediate thiourea may be observed; continued heating drives the cyclization (elimination of HCl).
- Workup: Cool to room temperature. Pour the mixture into ice-water (100 mL).
- Isolation: The product typically precipitates. Filter the solid, wash with water and cold ethanol.
- Purification: Recrystallize from EtOH/DMF or purify via silica gel flash chromatography (DCM/MeOH gradient).

Protocol B: General Displacement at C7

Objective: Functionalization of the C7-chloro group with a secondary amine.

Procedure:

- Dissolve **7-chlorothiazolo[5,4-d]pyrimidin-2-amine** (1.0 eq) in 1,4-dioxane or EtOH.
- Add the amine nucleophile (1.2–1.5 eq) and DIPEA (2.0 eq).
- Heat to 80 °C for 2–6 hours.
- Concentrate in vacuo and purify via preparative HPLC or column chromatography.

Medicinal Chemistry Applications

Adenosine Receptor Antagonists

The thiazolo[5,4-d]pyrimidine core is a classic A2A receptor antagonist scaffold.^[7] The C7-amino substituent often occupies the adenine binding pocket, while the C2-substituent extends into the exosite, providing subtype selectivity (A2A vs. A1).

- Key Reference: Varano et al. (2021) demonstrated nanomolar affinity for A2A using this core.

Kinase Inhibition

Derivatives have shown potency against EGFR and VEGFR-2. The planar bicyclic system mimics the ATP adenine ring, forming hinge-region hydrogen bonds.

- Mechanism: The N1 and N3 nitrogens (or N3 and S) act as hydrogen bond acceptors for the kinase hinge region.

TRPV1 Antagonists

2,7-Diamino-thiazolo[5,4-d]pyrimidines have been identified as potent antagonists for the TRPV1 ion channel, useful in pain management.

Safety & Handling

- Hazard Classification: Irritant (Skin/Eye), Acute Toxicity (Oral).

- GHS Signal: Warning.[1]
- Handling:
 - The C7-chloro derivatives are potential sensitizers. Use gloves and work in a fume hood.
 - Avoid inhalation of dusts.
- Storage: Store at 2–8 °C under inert atmosphere (Argon/Nitrogen). Moisture sensitive (slow hydrolysis of C7-Cl over months).

References

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